

# Essential Safety and Logistical Information for Handling Ametryn-13C,d3

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## Compound of Interest

Compound Name: Ametryn-13C,d3

Cat. No.: B12418654

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For researchers, scientists, and drug development professionals, the safe handling and disposal of isotopically labeled compounds like **Ametryn-13C,d3** are paramount. This document provides a comprehensive guide to the necessary personal protective equipment (PPE), operational procedures, and disposal plans to ensure laboratory safety.

## Hazard Identification and Personal Protective Equipment

Ametryn is classified as a Toxicity Class III substance by the EPA, indicating it is slightly toxic.

[1] Acute exposure to high doses may cause nausea, vomiting, diarrhea, muscle weakness, and salivation.[1] It can be harmful if swallowed and is very toxic to aquatic life, with long-lasting effects.[2][3] Therefore, appropriate PPE is crucial to minimize exposure.

### Recommended Personal Protective Equipment (PPE)

PPE Category	Item	Specifications
Eye/Face Protection	Safety Goggles	Tightly fitting with side-shields, conforming to EN 166 (EU) or NIOSH (US) standards.
Skin Protection	Gloves	Chemical-resistant gloves (e.g., Nitrile, PVC, rubber), preferably elbow-length. Inspect before use.
Protective Clothing	Long-sleeved shirt, long pants, or overalls made of materials like rubber or PVC. A PVC apron is also recommended.	
Respiratory Protection	Dust Mask or Respirator	Use a suitable dust mask if dusts are likely to be generated. For higher exposure risk or if exposure limits are exceeded, a full-face respirator is necessary.

## Operational and Handling Plan

### Handling Procedures:

- Work in a well-ventilated area.
- Avoid the formation of dust and aerosols.
- Avoid contact with skin and eyes.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the handling area.

### Storage:

- Store in a cool, dry, well-ventilated place away from direct sunlight.
- Keep the container tightly closed when not in use.
- Store away from incompatible materials such as strong acids, strong bases, and oxidizing agents.

## Emergency Procedures

Emergency Situation	First-Aid Measures
In case of eye contact	Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek medical attention if irritation persists.
In case of skin contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water.
If inhaled	Move the person into fresh air. If breathing is difficult, give oxygen.
If swallowed	Rinse mouth with water. Do NOT induce vomiting.
In case of a spill	Evacuate personnel to a safe area. Wear appropriate PPE. For minor spills, clean up immediately, avoiding dust generation. Collect spillage and place it in a suitable, labeled container for disposal. Prevent the substance from entering drains.

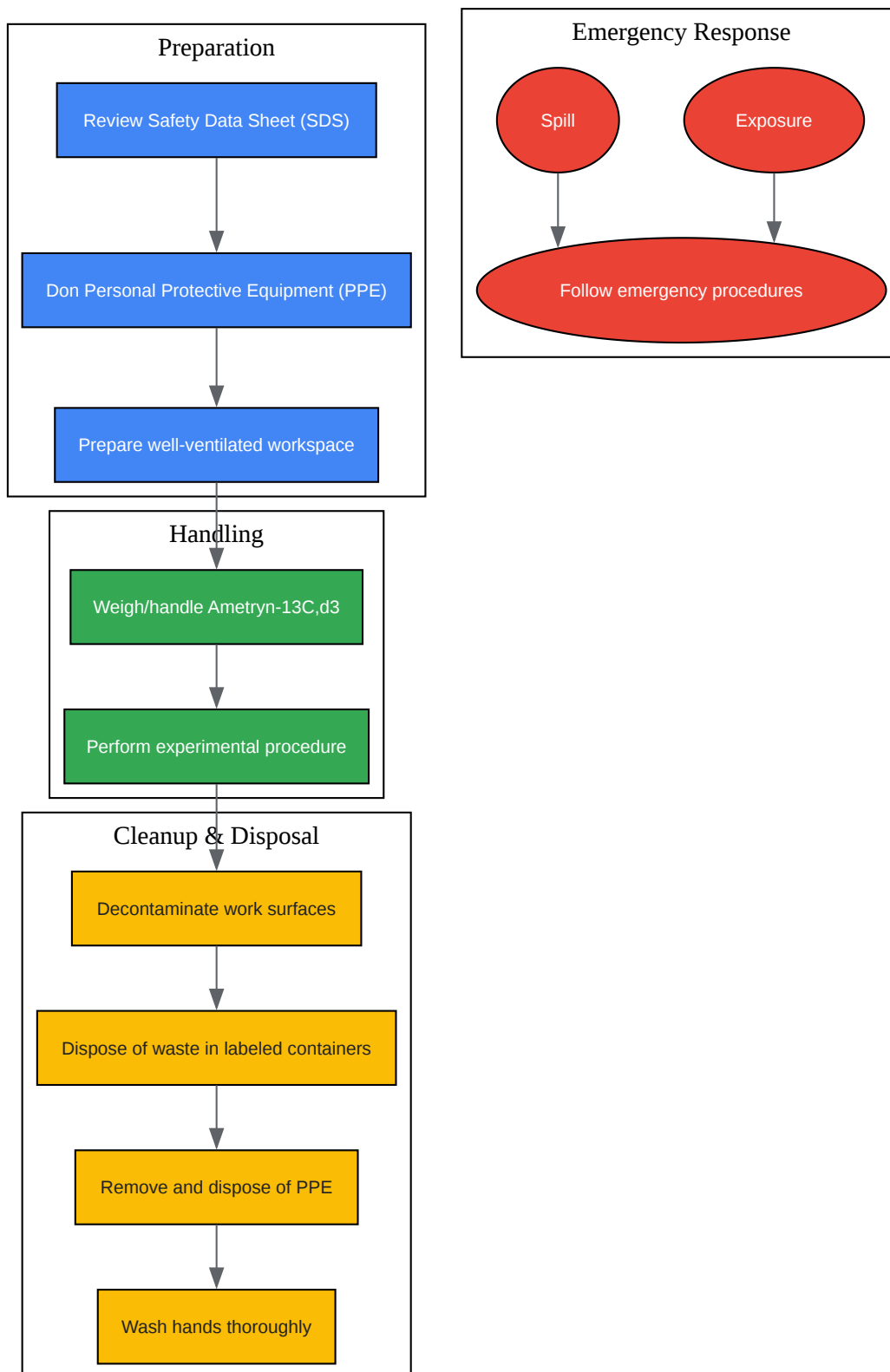
## Disposal Plan

All waste must be handled in accordance with local, state, and federal regulations.

- **Pesticide Disposal:** Pesticide wastes are considered acutely hazardous. Improper disposal is a violation of federal law. If wastes cannot be disposed of by use according to label instructions, contact your State Pesticide or Environmental Control Agency, or the Hazardous Waste representative at the nearest EPA Regional Office for guidance.

- **Container Disposal:** Do not reuse or refill the container. Triple rinse the container (or equivalent) promptly after emptying. Then offer for recycling or reconditioning, or puncture and dispose of in a sanitary landfill, or by other procedures approved by state and local authorities.

## Workflow for Handling Ametryn-13C,d3



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## References

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